

Application Note and Protocol: Preparation of NLG802 Stock Solution with DMSO

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Compound of Interest

Compound Name: NLG802
CAS No.: 2071683-98-0
Cat. No.: B15573847

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Audience: Researchers, scientists, and drug development professionals.

Introduction

NLG802 is an orally active prodrug of indoximod, an inhibitor of the indoleamine 2,3-dioxygenase (IDO1) enzyme.[1][2][3] The IDO1 pathway is a crucial mechanism for tumor-induced immunosuppression.[4] By catalyzing the degradation of the essential amino acid tryptophan, IDO1 creates a microenvironment that suppresses the proliferation and function of T-lymphocytes, allowing cancer cells to evade the immune system.[4] **NLG802** is designed to be extensively absorbed and rapidly metabolized to indoximod, thereby increasing the bioavailability and potential therapeutic effects of the active compound.

Accurate and consistent preparation of **NLG802** stock solutions is fundamental for obtaining reliable and reproducible results in both in vitro and in vivo experimental settings. This document provides a detailed protocol for the preparation of a stock solution of **NLG802** using dimethyl sulfoxide (DMSO) as the solvent, along with essential safety information and compound data.

NLG802 Compound Data

All quantitative data for **NLG802** is summarized in the table below for quick reference.

Property	Value	Citation(s)
CAS Number	2071683-99-1	
Molecular Formula	C ₂₀ H ₃₀ ClN ₃ O ₃	
Molecular Weight	395.92 g/mol	
Appearance	White to off-white solid	
Solubility in DMSO	Up to 250 mg/mL (approximately 631.44 mM)	

Safety Precautions and Handling

2.1. Compound Handling (**NLG802**)

- **NLG802** is intended for research use only.
- Handle the compound in a well-ventilated area, preferably within a chemical fume hood.
- Wear standard personal protective equipment (PPE), including a lab coat, safety goggles, and appropriate chemical-resistant gloves.

2.2. Solvent Handling (DMSO)

- High-Purity Solvent: Use anhydrous or high-purity DMSO, as hygroscopic DMSO can negatively impact the solubility of **NLG802**.
- Skin Penetration: DMSO is known to readily penetrate the skin and can carry dissolved substances with it. Therefore, extreme caution must be exercised to avoid skin contact.
- Glove Selection: Standard nitrile gloves may degrade rapidly upon exposure to DMSO and offer only protection for brief, incidental contact. For handling DMSO, butyl rubber, fluoroelastomer, neoprene, or thick (≥15 mil) latex gloves are recommended.

- **Combustibility:** DMSO is a combustible liquid. Keep it away from heat, sparks, and open flames.
- **Waste Disposal:** Dispose of DMSO-containing waste according to your institution's hazardous waste disposal guidelines. Do not pour down the drain.

Experimental Protocol: Preparing a 10 mM NLG802 Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM **NLG802** stock solution in DMSO. The procedure can be scaled as needed.

3.1. Materials and Equipment

- **NLG802** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettors and sterile pipette tips
- Vortex mixer
- Sonicator bath (recommended)
- Personal Protective Equipment (PPE): lab coat, safety goggles, appropriate gloves

3.2. Procedure

- **Preparation:** Before opening, allow the vial of solid **NLG802** to equilibrate to room temperature for at least 20 minutes to prevent condensation.
- **Calculation of Mass:** To prepare 1 mL of a 10 mM stock solution, calculate the required mass of **NLG802**.

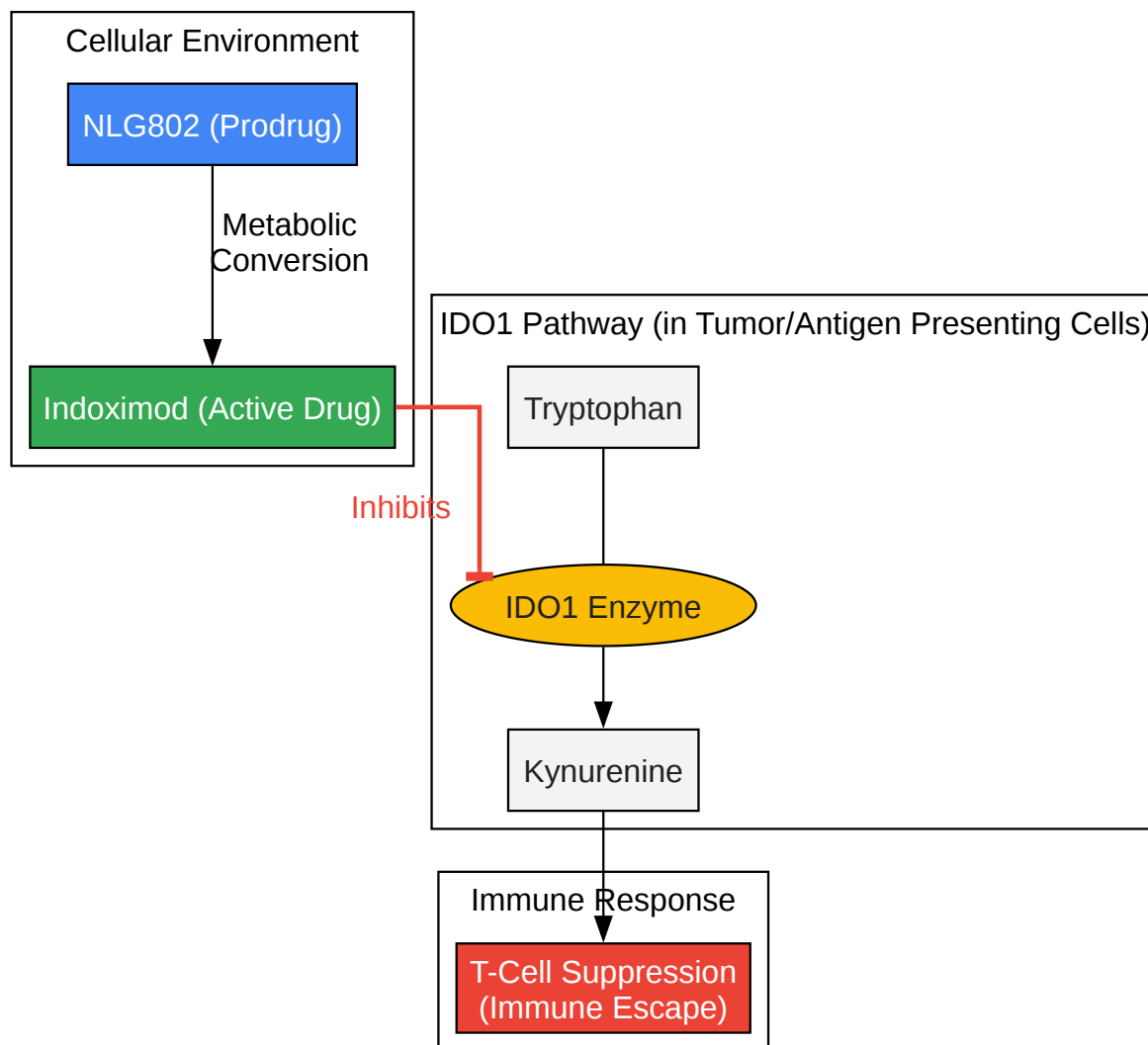
- $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 395.92 \text{ g/mol} \times 1000 \text{ mg/g}$
- $\text{Mass (mg)} = 3.96 \text{ mg}$
- Weighing: Carefully weigh out approximately 3.96 mg of **NLG802** powder using an analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the vial containing the **NLG802** powder.
 - Cap the vial securely and vortex thoroughly for 1-2 minutes until the solid is visibly dissolved.
 - To ensure complete dissolution, sonication in a water bath for 5-10 minutes is recommended.
- Visual Inspection: Visually inspect the solution to ensure there are no visible particulates. The solution should be clear.

3.3. Storage and Stability Proper storage is critical to maintain the stability of the **NLG802** stock solution.

- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage Conditions:
 - For long-term storage (up to 6 months), store the aliquots at -80°C .
 - For short-term storage (up to 1 month), store the aliquots at -20°C .
- Labeling: Clearly label all aliquots with the compound name (**NLG802**), concentration (10 mM in DMSO), preparation date, and your initials.

Visualizations

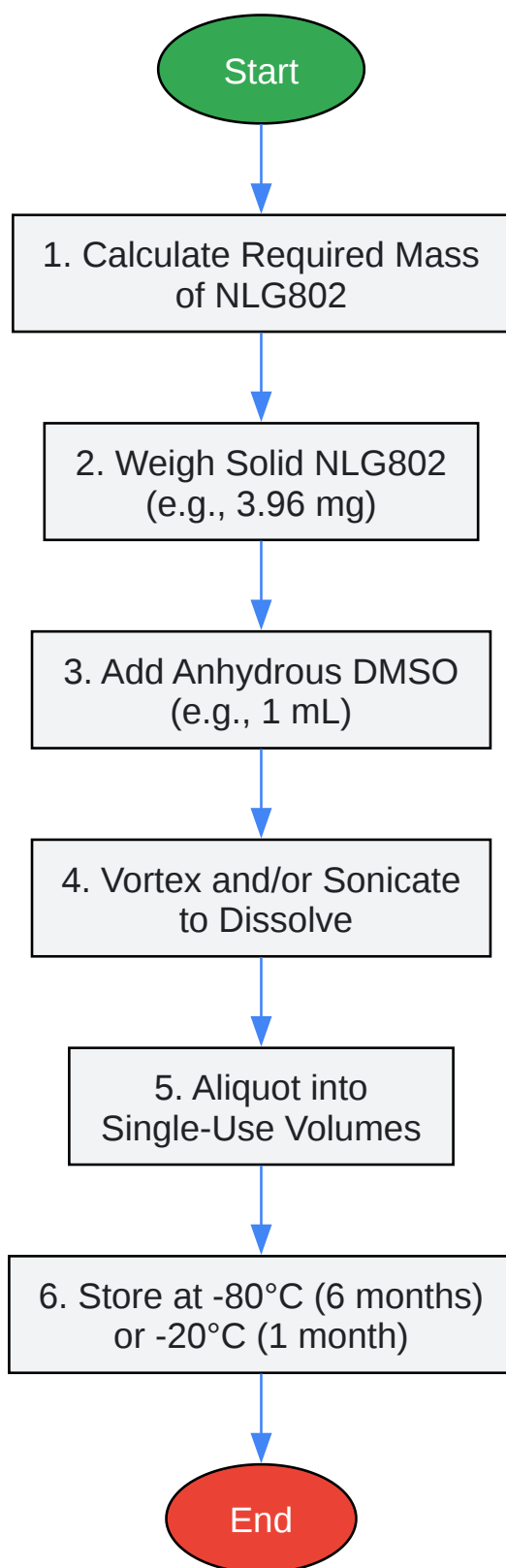
4.1. NLG802 Mechanism of Action



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Caption: Simplified pathway of **NLG802** conversion and IDO1 inhibition.

4.2. Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **NLG802** stock solution in DMSO.

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References

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